

# Application Note: Preparation of a Disodium Citrate Sesquihydrate Stock Solution

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## Compound of Interest

Compound Name: Disodium citrate sesquihydrate

Cat. No.: B8208729

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed, step-by-step protocol for the preparation of a stock solution of **Disodium citrate sesquihydrate**. This reagent is widely used in various biological and pharmaceutical applications, including as a buffering agent, an anticoagulant, and in the formulation of drug products.<sup>[1][2][3]</sup> Adherence to this protocol will ensure the accurate and reproducible preparation of the solution for experimental use.

## Compound Data and Properties

**Disodium citrate sesquihydrate** is a sodium salt of citric acid that is freely soluble in water.<sup>[1]</sup><sup>[4]</sup> It is important to note that the compound is hygroscopic, meaning it readily absorbs moisture from the atmosphere; therefore, it should be handled promptly and stored in a tightly sealed container.<sup>[2][5]</sup>

Table 1: Physicochemical Properties of **Disodium Citrate Sesquihydrate**

Property	Value	References
Molecular Formula	$\text{C}_6\text{H}_6\text{Na}_2\text{O}_7 \cdot 1.5\text{H}_2\text{O}$	[2][6]
Molecular Weight	263.11 g/mol	[4][6]
Appearance	White crystalline powder	[1][4][7]
Solubility in Water	263.1 g/L at 20°C	[4][5]
pH (5% w/v solution)	4.6 - 5.2 at 25°C	[5]

## Materials and Equipment

- **Disodium citrate sesquihydrate** (Reagent grade or higher)
- Deionized (DI) or distilled (dH<sub>2</sub>O) water
- Analytical balance
- Spatula and weigh boat/paper
- Volumetric flask (appropriate size for the desired final volume)
- Graduated cylinder
- Magnetic stirrer and stir bar
- Beaker
- Funnel
- Sterile storage bottle(s)
- Personal Protective Equipment (PPE): safety goggles, lab coat, gloves

## Safety Precautions

- Always wear appropriate PPE, including safety goggles, a lab coat, and gloves, when handling chemicals.[8]

- Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of the powder.
- Refer to the Safety Data Sheet (SDS) for **Disodium citrate sesquihydrate** for comprehensive safety information.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- **Disodium citrate sesquihydrate** is incompatible with strong oxidizing agents.[\[7\]](#)[\[10\]](#)

## Experimental Protocol: Stock Solution Preparation

This protocol outlines the preparation of a stock solution to a desired molarity. The example calculation is for 100 mL of a 0.5 M solution.

### 4.1. Calculation

- Determine the required mass of **Disodium citrate sesquihydrate** using the following formula:
  - $\text{Mass (g)} = \text{Desired Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Final Volume (L)}$
- Example Calculation for 100 mL of a 0.5 M solution:
  - $\text{Mass (g)} = 0.5 \text{ mol/L} \times 263.11 \text{ g/mol} \times 0.100 \text{ L}$
  - $\text{Mass (g)} = 13.16 \text{ g}$

### 4.2. Step-by-Step Procedure

- Weighing: Place a weigh boat on the analytical balance and tare it. Carefully weigh out the calculated mass (e.g., 13.16 g) of **Disodium citrate sesquihydrate** powder.
- Dissolving: Add approximately 70-80% of the final desired volume of DI water (e.g., 70-80 mL for a 100 mL solution) to a beaker containing a magnetic stir bar.
- Place the beaker on a magnetic stirrer and begin stirring. Slowly add the weighed powder to the vortex of the stirring water to facilitate dissolution and prevent clumping.

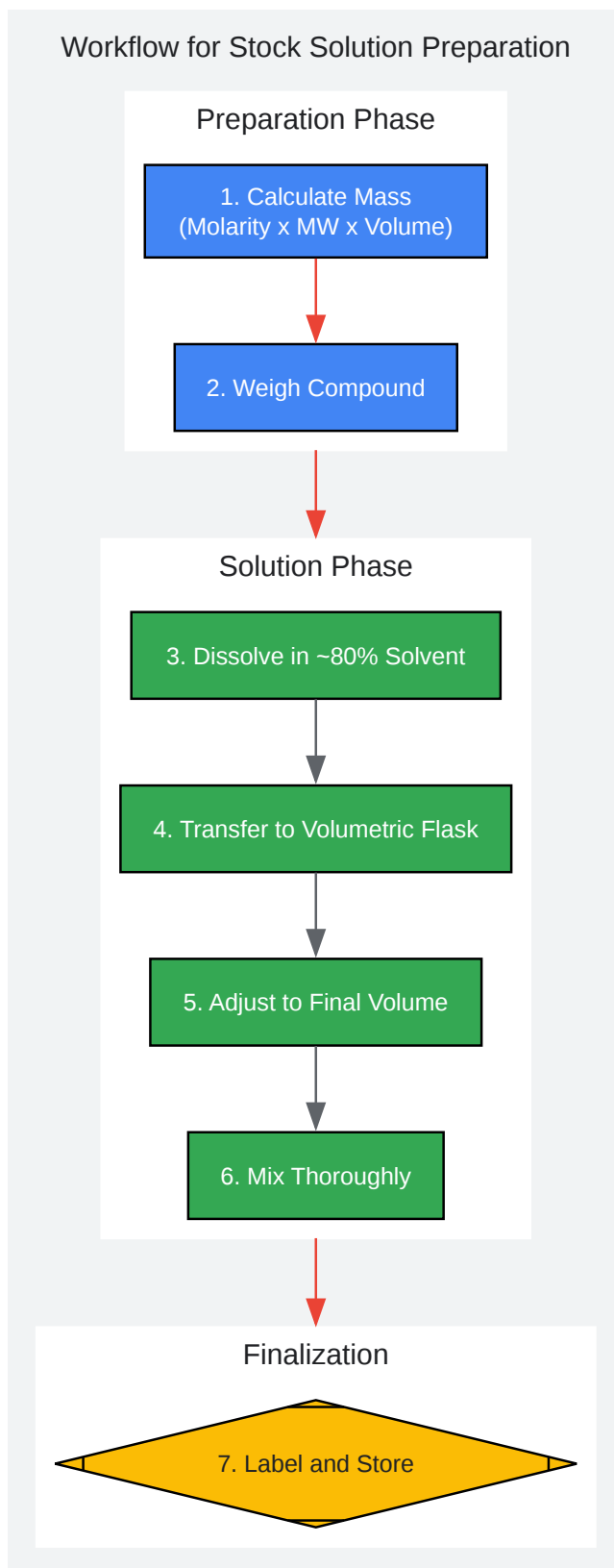
- Continue stirring until the powder is completely dissolved. The solution should be clear and colorless.
- Volume Adjustment: Carefully transfer the dissolved solution into a 100 mL volumetric flask using a funnel. Rinse the beaker with a small amount of DI water and add the rinsing to the volumetric flask to ensure a complete transfer.
- Add DI water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Final Mixing: Cap the volumetric flask and invert it 10-15 times to ensure the solution is homogeneous.
- Storage: Transfer the final stock solution into a clearly labeled, sterile storage bottle. The label should include the name of the solution (**Disodium Citrate Sesquihydrate** Stock Solution), concentration (e.g., 0.5 M), preparation date, and your initials.

## Storage and Stability

- Storage: Store the prepared solution in a tightly capped container at room temperature or as required by your specific application.<sup>[9][10]</sup> Due to its role as a buffering agent, it has a shelf life of up to 3 months at room temperature.<sup>[12]</sup>
- Stability: The solution is chemically stable under normal laboratory conditions.<sup>[10][11]</sup> Visually inspect for any signs of microbial growth or precipitation before use, especially if not prepared under sterile conditions.

## Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Disodium citrate sesquihydrate** stock solution.



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Caption: A step-by-step workflow for preparing a chemical stock solution.

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